

Molecular structure and weight of (2-Bromoethoxy)benzene

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Compound of Interest

Compound Name: (2-Bromoethoxy)benzene

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An In-depth Technical Guide to (2-Bromoethoxy)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **(2-Bromoethoxy)benzene**, a key intermediate in various chemical syntheses.

Core Molecular Information

(2-Bromoethoxy)benzene, also known as 1-Bromo-2-phenoxyethane or β -Bromophenetole, is an aromatic ether with the chemical formula C_8H_9BrO .^{[1][2][3]} Its structure features a benzene ring linked to a bromoethyl group via an ether linkage.

Molecular Structure

The fundamental structure of **(2-Bromoethoxy)benzene** is depicted below.

Caption: Molecular Structure of **(2-Bromoethoxy)benzene**.

Physicochemical Properties

A summary of the key quantitative data for **(2-Bromoethoxy)benzene** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₉ BrO	[1] [2] [3]
Molecular Weight	201.06 g/mol	[1] [2] [3] [4]
CAS Number	589-10-6	[1] [2]
Appearance	Clear colorless liquid after melting	[5]
Melting Point	31-34 °C (lit.)	[5]
Boiling Point	144 °C at 40 mmHg (lit.)	[5]
Density	1.45 g/cm ³	[5]
Flash Point	150 °F	[5]
Refractive Index	1.555-1.557	[5]
Water Solubility	Insoluble	[5]
Solubility	Soluble in methanol, chloroform, ethyl acetate	[5]

Experimental Protocols

Synthesis of (2-Bromoethoxy)benzene

A common method for the synthesis of **(2-Bromoethoxy)benzene** involves the reaction of phenol with 1,2-dibromoethane in the presence of a base.[\[5\]](#)

Materials:

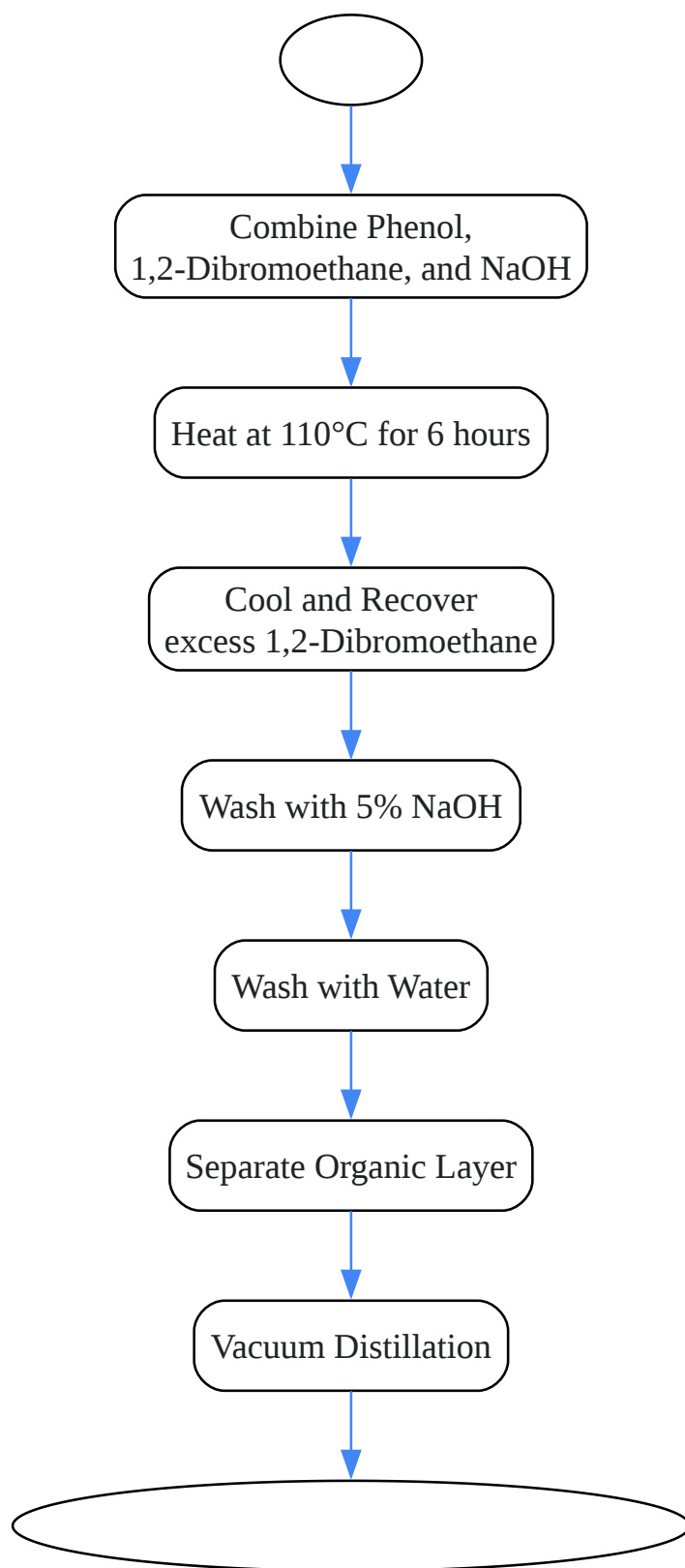
- Phenol
- 1,2-Dibromoethane
- Sodium hydroxide (NaOH)

- Water
- Reaction vessel with stirring and heating capabilities
- Separatory funnel
- Distillation apparatus

Procedure:

- Charge the reaction vessel with phenol, 1,2-dibromoethane, and a solution of sodium hydroxide.
- Stir and heat the mixture to 110 °C.
- Maintain the reaction at this temperature for approximately 6 hours.
- After the reaction is complete, cool the mixture and recover the unreacted 1,2-dibromoethane.
- Wash the remaining mixture with a 5% sodium hydroxide solution, followed by a water wash.
- Separate the organic layer using a separatory funnel.
- Purify the crude product by vacuum distillation, collecting the fraction at 130-150 °C (6.7 kPa).^[5]

The following diagram illustrates the general workflow for the synthesis of **(2-Bromoethoxy)benzene**.



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Caption: Synthesis Workflow for **(2-Bromoethoxy)benzene**.

Spectroscopic Characterization

The structure of **(2-Bromoethoxy)benzene** can be confirmed using various spectroscopic techniques.

- Mass Spectrometry (Electron Ionization): The mass spectrum of **(2-Bromoethoxy)benzene** shows characteristic fragmentation patterns that can be used for its identification.[1][6]
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule.[1][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to elucidate the detailed structure and connectivity of the atoms.[6]

Safety and Handling

(2-Bromoethoxy)benzene is classified as an irritant, causing skin, eye, and respiratory system irritation.[5] It is also harmful if swallowed.[5] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated area.[5]

Applications

(2-Bromoethoxy)benzene serves as a valuable intermediate in organic synthesis. It is used in the preparation of various pharmaceutical compounds, including nefazodone and phenoxymepidone.[5]

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